

3-Methyl-1,2,4-oxadiazol-5-ol safety and hazards

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Compound of Interest

Compound Name: 3-Methyl-1,2,4-oxadiazol-5-ol

Cat. No.: B1461067

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An In-depth Technical Guide to the Safety and Hazards of 3-Methyl-1,2,4-oxadiazol-5-ol

Introduction: The 1,2,4-oxadiazole scaffold is a cornerstone in medicinal chemistry, valued for its role as a versatile bioisostere for esters and amides and its presence in a wide array of pharmacologically active compounds.[1] As research and development involving these heterocycles intensifies, a comprehensive understanding of the specific safety profiles of key intermediates, such as **3-Methyl-1,2,4-oxadiazol-5-ol**, is paramount. This guide is designed for researchers, scientists, and drug development professionals, providing an in-depth, technically grounded overview of the safety and hazards associated with this compound. Our approach moves beyond mere recitation of safety data, focusing instead on the causality behind safety protocols to foster a culture of intrinsic laboratory safety.

Chemical and Physical Identity

A foundational aspect of chemical safety is the precise identification of the substance. **3-Methyl-1,2,4-oxadiazol-5-ol** is a small heterocyclic compound with a distinct set of properties that inform its handling and storage requirements. It is also known by its tautomeric name, 3-methyl-4H-1,2,4-oxadiazol-5-one.[2]







Table 1: Chemical and Physical Properties of **3-Methyl-1,2,4-oxadiazol-5-ol**

Property	Value	Source
IUPAC Name	3-methyl-4H-1,2,4-oxadiazol-5-one	[2]
Synonym	3-methyl-1,2,4-oxadiazol-5-ol	[2]
CAS Number	52386-40-0	[2][3]
Molecular Formula	C ₃ H ₄ N ₂ O ₂	[2]
Molecular Weight	100.08 g/mol	[2]
Form	Solid	[3]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Methyl-1,2,4-oxadiazol-5-ol** is classified as a hazardous substance.[2] Understanding these classifications is critical for anticipating risks and implementing appropriate controls. The primary hazards are associated with acute toxicity and irritation.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed	[2][4]
Acute Toxicity, Dermal	Category 4	 alt text	Warning	H312: Harmful in contact with skin	[2][4]
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation	[2][4]
Acute Toxicity, Inhalation	Category 4	 alt text	Warning	H332: Harmful if inhaled	[2][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	 alt text	Warning	H335: May cause respiratory irritation	[4]

Expert Interpretation: The "Warning" signal word and the associated H-statements indicate that while the substance is hazardous, the risks are manageable with standard laboratory precautions. The primary routes of concern for acute exposure are ingestion, skin contact, and inhalation.[2][4] The classification as a skin and eye irritant (Category 2/2A) necessitates stringent measures to prevent direct contact.[2]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with engineering controls and culminating in the correct use of Personal Protective Equipment (PPE).

Engineering Controls

The first line of defense is to minimize exposure at the source.

- Ventilation: All handling of **3-Methyl-1,2,4-oxadiazol-5-ol** solid or solutions should be performed in a well-ventilated area.^{[5][6]} For weighing solids or preparing solutions, a certified chemical fume hood is mandatory to control airborne dust or vapors.^[7]
- Safety Stations: Facilities must be equipped with easily accessible eyewash stations and safety showers.^[6]

Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical.^[8] The selection must be based on a thorough risk assessment of the planned procedure.

- Eye and Face Protection: Chemical safety goggles or glasses with side shields are required for all operations.^[6] Where splashing is a significant risk, a full-face shield should be worn in addition to goggles.^[5]
- Skin Protection:
 - Gloves: Compatible, chemical-resistant gloves must be worn.^[5] Nitrile or neoprene gloves are generally suitable, but it is crucial to check the manufacturer's specific permeation data. Gloves must be inspected for integrity before each use and removed using the proper technique to avoid contaminating the skin.^{[5][9]}
 - Lab Coat: A standard laboratory coat should be worn and kept fastened. For procedures with a higher risk of spills, a chemically resistant apron may be necessary.

- Respiratory Protection: If engineering controls like a fume hood are not available or are insufficient to maintain exposure below acceptable limits, a government-approved respirator (e.g., NIOSH-approved) is required.^[5] This is particularly relevant when handling large quantities or generating dust.

Caption: Standard PPE workflow for handling the compound.

Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling and storage is fundamental to preventing accidental exposure and maintaining chemical integrity.

Handling

- Avoid all personal contact, including the inhalation of dust or vapors.^{[6][10]}
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.^[5]
- Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.^[5]
- Ensure containers are clearly labeled and kept closed when not in use.

Storage

- Store in a tightly closed, upright container in a cool, dry, and well-ventilated area.^{[5][6]}
- Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.^[9]

Disposal

- Dispose of waste material in accordance with local, regional, and national environmental regulations.
- Do not dispose of the chemical down the drain. Contaminated containers should be treated as hazardous waste.

Emergency Procedures

Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with these emergency protocols.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- General Advice: In case of exposure or if you feel unwell, seek medical attention immediately and show the Safety Data Sheet (SDS) to the attending physician.[\[11\]](#)
- Inhalation: If inhaled, immediately move the person to fresh air.[\[6\]](#) If the person is not breathing, provide artificial respiration. If breathing is difficult, administer oxygen.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[\[5\]](#)[\[6\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open and away from the eye to ensure complete irrigation.[\[6\]](#)[\[11\]](#) Remove contact lenses if present and easy to do.[\[6\]](#)
- Ingestion: If swallowed, rinse the mouth thoroughly with water, provided the person is conscious.[\[5\]](#) Do not induce vomiting.[\[6\]](#)

Caption: First-aid decision workflow following exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, sand, or carbon dioxide.[\[5\]](#)[\[12\]](#)
- Specific Hazards: The compound is combustible. Under fire conditions, it may emit toxic fumes, including carbon oxides and nitrogen oxides.[\[5\]](#)[\[7\]](#)
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[\[5\]](#)[\[12\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear the appropriate level of PPE, including respiratory protection. Ensure adequate ventilation and avoid breathing dust.[5]
- Containment and Cleanup: For a dry spill, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[6] Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.[5]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[5]

Conclusion

3-Methyl-1,2,4-oxadiazol-5-ol is a valuable chemical intermediate with a well-defined hazard profile. It is classified as harmful if swallowed, inhaled, or in contact with skin, and it is a notable irritant to the skin, eyes, and respiratory system. However, these risks are readily manageable through the diligent application of standard laboratory safety practices. The cornerstones of safe handling are a combination of robust engineering controls, the consistent and correct use of personal protective equipment, and a thorough understanding of emergency procedures. By internalizing the principles outlined in this guide, researchers and developers can work with this compound confidently and safely, advancing their scientific objectives without compromising personal or environmental health.

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